

# p-Menthane hydroperoxide molecular weight and formula

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## Compound of Interest

Compound Name: *p*-Menthane hydroperoxide

Cat. No.: B1581428

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## An In-depth Technical Guide to **p-Menthane Hydroperoxide**

This technical guide provides a comprehensive overview of **p-Menthane hydroperoxide** (PMHP), a versatile organic peroxide. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and applications, with a focus on its role as a radical initiator.

## Chemical and Physical Properties

**p-Menthane hydroperoxide** is a colorless to pale yellow liquid.<sup>[1][2]</sup> It is an organic peroxide widely utilized as a radical initiator in industrial-scale emulsion polymerizations.<sup>[1]</sup>

### Molecular Formula and Weight:

The chemical formula and molecular weight of **p-Menthane hydroperoxide** are fundamental identifiers for this compound.

Property	Value	Citations
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>	<sup>[2][3][4][5]</sup>
Molecular Weight	172.26 g/mol	<sup>[1][3][4]</sup>

### Physicochemical Data:

A summary of the key physical and chemical properties of **p-Menthane hydroperoxide** is presented below. This data is crucial for its handling, storage, and application in various chemical processes.

Property	Value	Citations
Appearance	Colorless to pale yellow liquid	[1][2]
Purity	50.0 - 56.0%	[2][3]
Theoretical Active Oxygen Content	9.28%	[3][6]
Active Oxygen Content	4.65 - 5.21%	[2][3][6]
pH of Extract	≥4.0	[3][6]
Copper (Cu++) Content	≤5 mg/kg	[3][6]
Manganese (Mn++) Content	≤5 mg/kg	[3][6]
Self-Accelerating Decomposition Temp. (SADT)	80°C	[3][6]
Hazardous Temperature (Tem)	75°C	[3][6]
Recommended Storage Temperature	30 - 38°C	[3][6]
Flash Point	53 - 127°F (approximately 12 - 53°C)	[1][4][7]
Specific Gravity	0.910 - 0.925 g/cm <sup>3</sup> at 15.5°C (59.9°F)	[1][7]
Water Solubility	Insoluble (<0.1 mg/mL at 17°C)	[1][7]
Organic Solvent Solubility	Very soluble in most organic solvents	[3]

## Experimental Protocols

### Synthesis of **p-Menthane Hydroperoxide** via Catalytic Oxidation:

The primary method for synthesizing **p-Menthane hydroperoxide** is through the aerobic oxidation of p-Menthane.<sup>[1]</sup> This process is significantly enhanced by the use of metalloporphyrin catalysts.<sup>[1]</sup>

#### Materials:

- p-Menthane (1-isopropyl-4-methylcyclohexane)
- Metalloporphyrin catalyst (e.g., manganese or iron porphyrins)
- Oxygen or filtered air
- Reaction vessel equipped with a gas inlet, stirrer, and temperature control system

#### Procedure:

- **Catalyst Preparation:** Dissolve a low concentration of the metalloporphyrin catalyst in the p-Menthane substrate.
- **Reaction Initiation:** Heat the mixture to a moderate temperature, typically between 40-120°C.<sup>[1][8]</sup> Optimal results have been reported at 120°C for approximately 5 hours.<sup>[8]</sup>
- **Aerobic Oxidation:** Introduce a controlled flow of oxygen or air into the reaction mixture while maintaining vigorous stirring to ensure efficient gas-liquid mixing.
- **Reaction Monitoring:** Periodically sample the reaction mixture and analyze the peroxide content using methods such as iodometric titration to track the progress of the reaction.
- **Programmed Temperature (Optional):** For increased yield, a programmed temperature profile can be employed. For instance, maintaining the reaction at 120°C for 4 hours, followed by a reduction to 110°C for another 4 hours, has been shown to improve the yield of **p-Menthane hydroperoxide**.<sup>[8]</sup>
- **Product Isolation:** Upon completion, the crude product can be purified, typically through vacuum distillation or liquid-liquid extraction, to remove unreacted p-Menthane and byproducts.

## Mechanism of Action and Applications

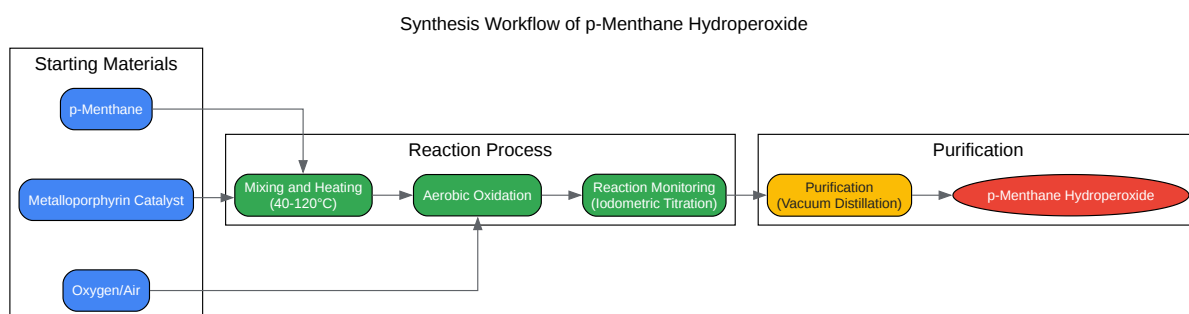
The primary function of **p-Menthane hydroperoxide** is as a free-radical initiator, particularly in polymerization reactions.<sup>[1]</sup> Its mechanism of action involves the thermal decomposition of the hydroperoxide bond (-OOH) to generate free radicals. These highly reactive species then initiate the polymerization of monomers.

Applications:

- **Polymerization Initiator:** It is extensively used to initiate the polymerization of styrene and its copolymers, such as Styrene-Acrylonitrile (SAN) and Acrylonitrile Butadiene Styrene (ABS).<sup>[1][3]</sup> It is also employed in the polymerization of acrylic acid, methacrylic acid, and Styrene-Butadiene Rubber (SBR).<sup>[1]</sup>
- **Oxidizing Agent:** In specialized chemical syntheses, it serves as an oxidizing agent for producing pharmaceutical intermediates and fragrances.<sup>[1]</sup>
- **Cross-linking Agent:** It is used as a cross-linking agent for rubber and elastomers.<sup>[1]</sup>

## Visualized Workflows and Pathways

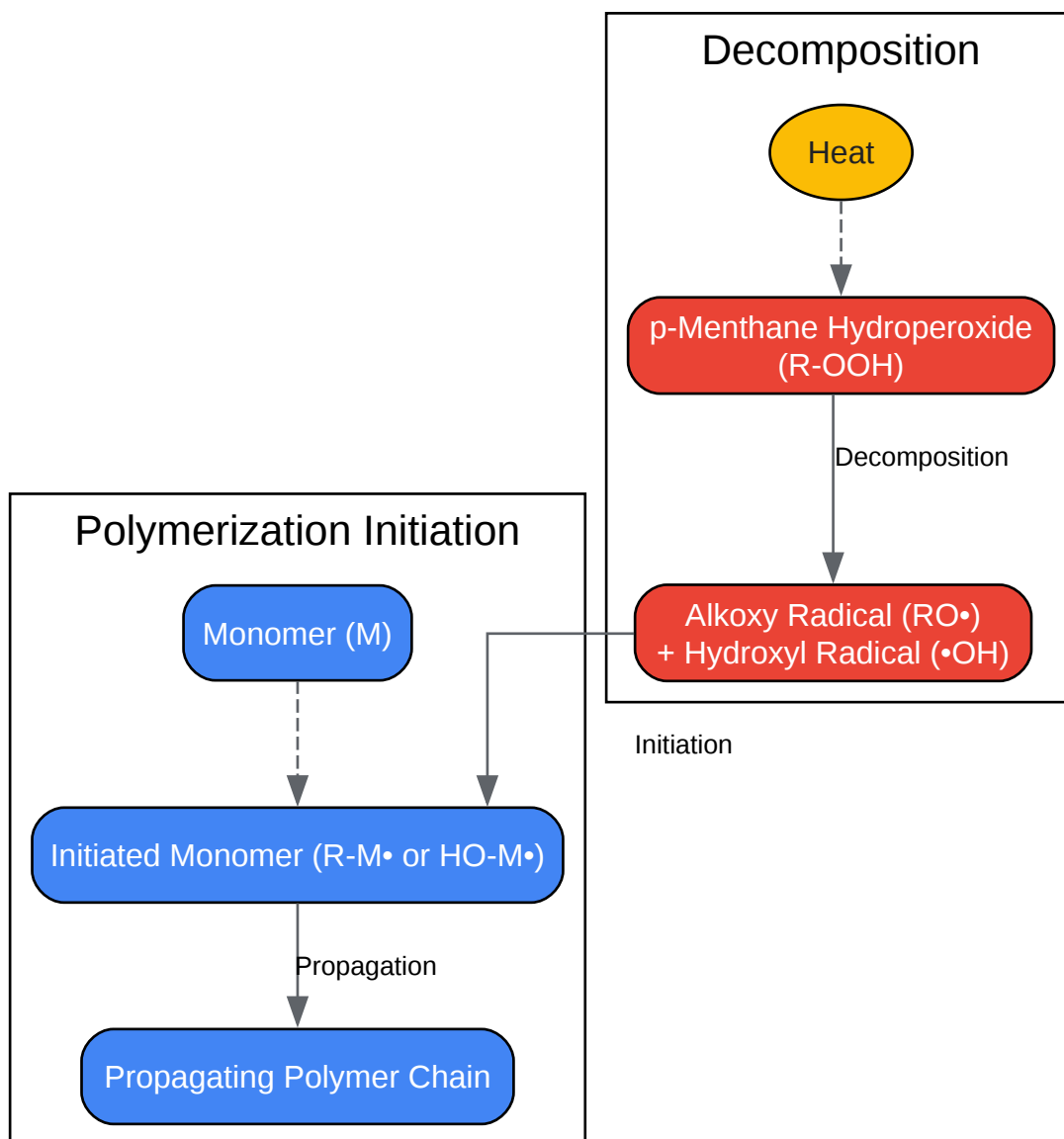
The following diagrams illustrate the synthesis workflow and the decomposition pathway of **p-Menthane hydroperoxide**.



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Caption: A flowchart illustrating the key steps in the synthesis of **p-Menthane hydroperoxide**.

## Decomposition and Polymerization Initiation Pathway



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Caption: The decomposition of **p-Menthane hydroperoxide** to form free radicals for polymerization initiation.

## Safety and Handling

**p-Menthane hydroperoxide** is a strong oxidizing agent and presents several hazards.<sup>[1]</sup> It may cause a fire upon heating and can cause severe skin burns and eye damage.<sup>[1]</sup> It is also harmful if inhaled.<sup>[1]</sup> Strict safety precautions are necessary, including storing the material in a

cool, dark place away from heat and ignition sources.[1] Appropriate personal protective equipment (PPE) should be worn when handling this compound.[1]

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